Mechanistic Profiling of 3-Chloro-1-ethylpiperidine: Aziridinium Kinetics & Biological Alkylation

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Compound of Interest

Compound Name:	*3-Chloro-1-ethylpiperidine*
CAS No.:	*2167-11-5*
Cat. No.:	*B13402248*

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Executive Summary

3-Chloro-1-ethylpiperidine represents a specialized class of "latent" alkylating agents known as tertiary 3-chloropiperidines. Unlike classical nitrogen mustards (e.g., mechlorethamine) which operate via side-chain cyclization, this compound utilizes a ring-constrained mechanism. Its biological activity is strictly governed by the formation of a highly electrophilic bicyclic aziridinium ion (1-ethyl-1-azoniabicyclo[3.1.0]hexane). This intermediate drives DNA alkylation, protein modification, and subsequent cytotoxicity. This guide provides the structural logic, kinetic protocols, and safety frameworks required for researching this compound.

Chemical Basis & The "Mustard" Pharmacophore

To understand the biological behavior of **3-Chloro-1-ethylpiperidine**, one must analyze its transition from a stable precursor to a reactive warhead.

- Precursor State: In its neutral form (at physiological pH, dependent on pKa), the molecule is lipophilic, allowing passive diffusion across cell membranes.

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- Activation Trigger: The lone pair on the piperidine nitrogen (N1) acts as an intramolecular nucleophile.
- Leaving Group: The chlorine atom at the C3 position serves as the leaving group.
- Constraint: Unlike acyclic mustards, the piperidine ring imposes conformational constraints that dictate the rate of cyclization. The chair conformation must distort to allow the N-lone pair to achieve anti-periplanar geometry relative to the C3-Cl bond.

Table 1: Physicochemical Properties (Predicted)

Property	Value/Description	Biological Relevance
Molecular Formula	$C_7H_{14}ClN$	Core scaffold for tracking stoichiometry.
Active Species	Bicyclic Aziridinium Ion	The actual toxicant; short-lived electrophile.
Lipophilicity (LogP)	~2.1 (Neutral)	Facilitates blood-brain barrier (BBB) and membrane crossing.
Leaving Group	Chloride (Cl^-)	Weak base; good leaving group for S_N2-type cyclization.
pKa (Conjugate Acid)	~8.5 - 9.5	Exists largely as a cation at pH 7.4, slowing cyclization (requires free base).

Mechanism of Action: The Bicyclic Pathway

The mechanism is distinct from side-chain mustards due to the formation of a fused ring system.

Intramolecular Cyclization (Activation)

The reaction initiates when the unprotonated nitrogen attacks the C3 carbon. This is an intramolecular nucleophilic substitution (S_N2_i).

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- Product:1-ethyl-1-azoniabicyclo[3.1.0]hexane cation.
- Thermodynamics: The formation of the strained 3-membered aziridinium ring is energetically unfavorable but kinetically accessible due to the proximity of the nucleophile (entropy advantage).

Nucleophilic Capture (Alkylation)

The bicyclic aziridinium ion is highly unstable and susceptible to nucleophilic attack.

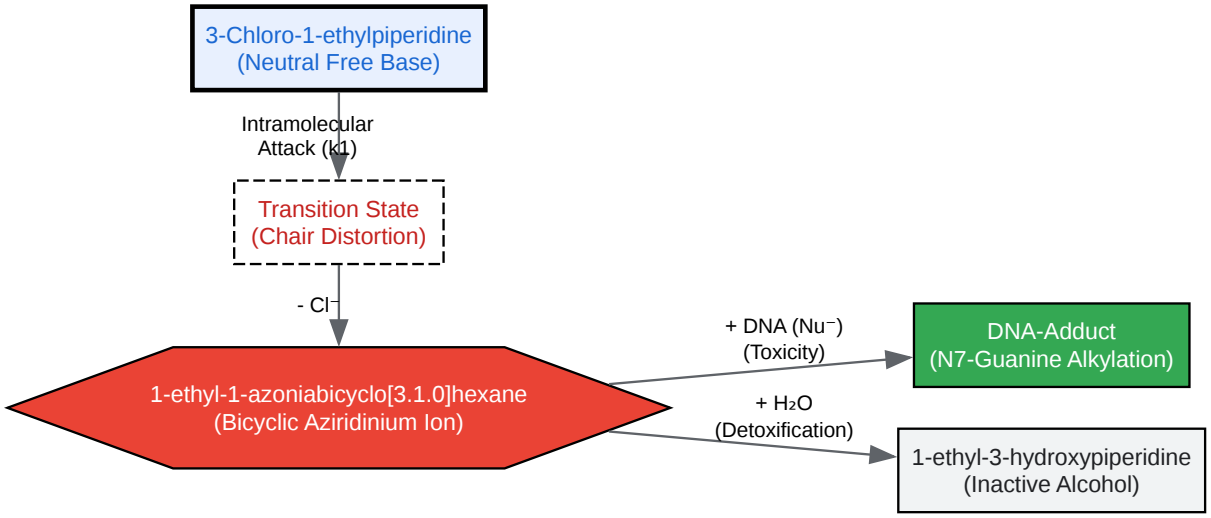
- Regioselectivity: Nucleophiles (Nu^-) can attack either:
  - C2 (Bridgehead adjacent): Leading to ring opening and retention of the piperidine skeleton.
  - C3 (Original Cl site): Leading to ring opening.
  - Note: Steric hindrance from the N-ethyl group and the ring structure often directs attack to the least hindered carbon, but electronic factors in the strained system are critical.
- Biological Targets:
  - DNA: N7-position of Guanine (major groove attack).
  - Proteins: Cysteine thiols (-SH) and Histidine imidazoles.

Hydrolysis (Deactivation)

In the absence of high-affinity biological nucleophiles, water attacks the aziridinium ion, forming the corresponding alcohol (1-ethyl-3-hydroxypiperidine). This is the primary detoxification pathway.

Visualization: Activation & Alkylation Pathway

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Figure 1: The reaction coordinate from the stable chloropiperidine precursor to the reactive aziridinium warhead and subsequent biological fate.

Biological Implications & Toxicity

4.[1][2][3][4][5]1. Cellular Uptake & Distribution

The N-ethyl group enhances lipophilicity compared to methyl analogs, potentially increasing CNS penetration. Upon entering the cytosol (pH 7.2-7.4), the equilibrium shifts towards the protonated species, but the fraction of free base continuously drives aziridinium formation.

Cytotoxicity Profile[3]

- Vesicant Activity: Like sulfur and nitrogen mustards, the alkylation of basal keratinocytes leads to blistering.
- Mutagenicity: Monofunctional alkylation of DNA can lead to depurination or base-mispairing during replication. Unlike bifunctional mustards (two Cl groups), **3-chloro-1-ethylpiperidine** acts primarily as a monofunctional alkylator, causing single-strand lesions rather than interstrand crosslinks.

Experimental Protocols

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The following protocols are designed for the safe characterization of the compound's reactivity. Safety Warning: Handle all materials in a fume hood with double nitrile gloves. Treat as a potential carcinogen and vesicant.

Protocol A: NMR Kinetic Profiling of Aziridinium Formation

This assay quantifies the rate constant (

) of cyclization.

Materials:

- **3-Chloro-1-ethylpiperidine** (free base or HCl salt neutralized).
- Deuterated Solvent: Phosphate-buffered D_2O (pH 7.[1]4) or CD_3CN (for non-aqueous kinetics).
- NMR Spectrometer (400 MHz+).

Workflow:

- Preparation: Dissolve 10 mg of the HCl salt in 0.6 mL of buffered D_2O.
- Initiation: The reaction is pH-dependent. If using salt, the reaction is slow. To trigger, adjust pD to >8 using NaOD (carefully) or work in 50% DMSO-d6/D_2O to simulate lipid interface.
- Acquisition: Acquire ^1H-NMR spectra every 5 minutes for 2 hours at 37°C.
- Analysis: Monitor the disappearance of the signal for the proton attached to C3 (typically a multiplet around 3.8-4.5 ppm) and the appearance of the upfield aziridinium bridgehead protons (distinct high-field signals).
- Calculation: Plot

  vs. time. The slope is

  .

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Protocol B: NBP Colorimetric Alkylation Assay

Standard assay to determine total alkylating potential (chemical reactivity).

Materials:

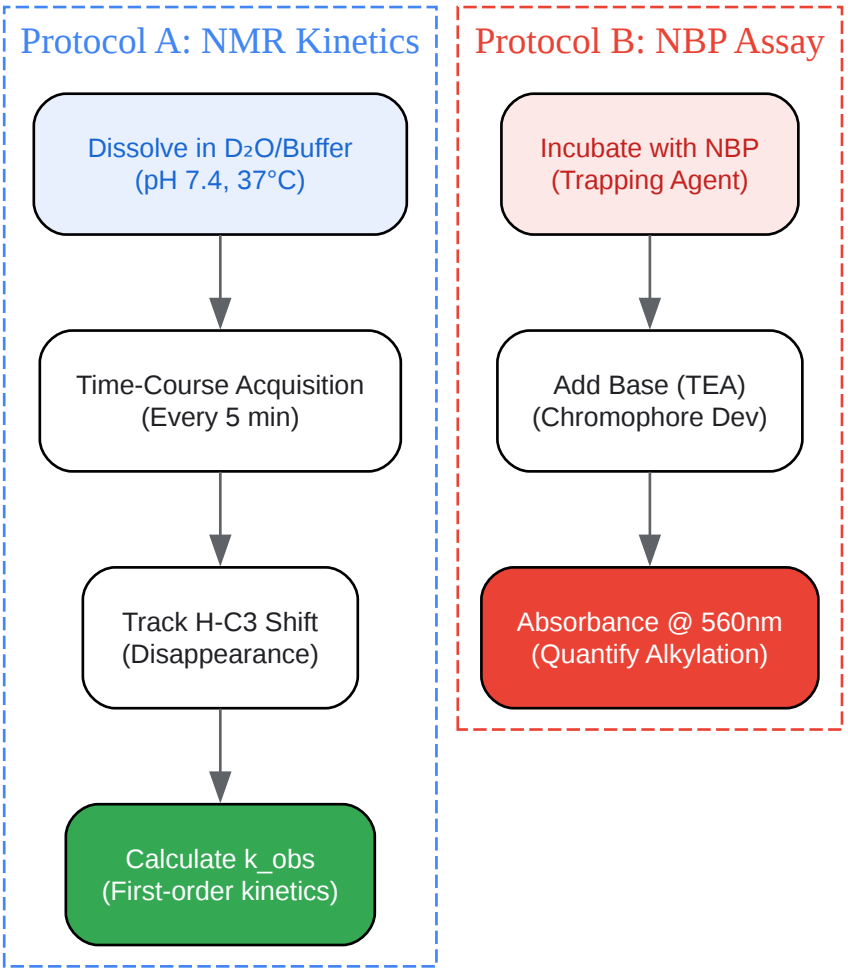
- 4-(p-nitrobenzyl)pyridine (NBP).
- Acetone (HPLC grade).
- Triethylamine (TEA).

Step-by-Step:

- Prepare a 5% solution of NBP in acetone.
- Prepare serial dilutions of **3-Chloro-1-ethylpiperidine** (10 µM - 1 mM) in buffered saline (pH 7.4).
- Mix 100 µL of sample with 100 µL of NBP solution in a microplate or glass vial.
- Incubate at 37°C for 30 minutes (allows aziridinium formation and trapping).
- Add 100 µL of 50% TEA in acetone (alkaline quench).
- Read: Measure absorbance at 560 nm immediately (purple chromophore).
- Validity: The intensity is proportional to the concentration of the aziridinium intermediate formed.

Visualization: Experimental Workflow

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Figure 2: Dual-stream workflow for characterizing kinetic stability (NMR) and alkylating potential (NBP).

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